

CAS number and molecular weight of Z-Phe-OH.

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Compound of Interest

Compound Name: Z-Phe-OH

Cat. No.: B1668354

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An In-depth Technical Guide on Z-Phe-OH

For researchers, scientists, and professionals in drug development, precise identification and characterization of chemical compounds are paramount. This document provides core technical data for **Z-Phe-OH**, also known as N-(Benzyloxycarbonyl)-L-phenylalanine.

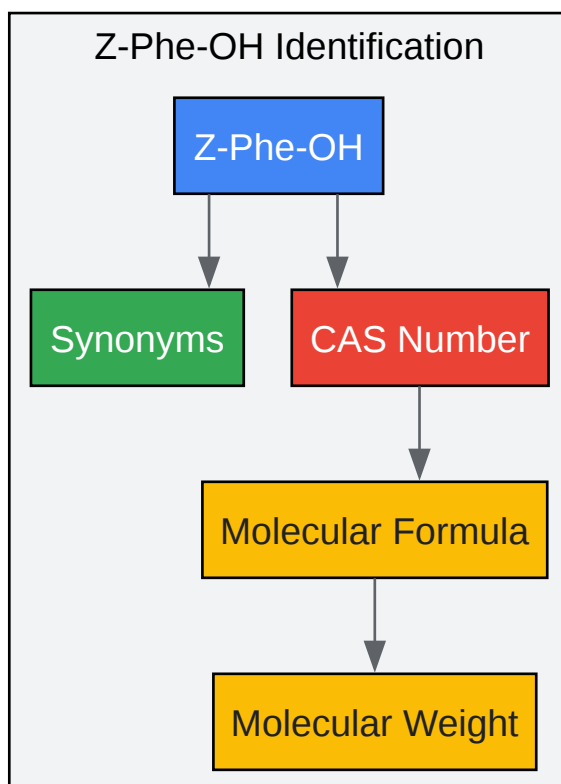
Physicochemical Properties of Z-Phe-OH

The fundamental properties of **Z-Phe-OH** are summarized below, providing a quick reference for experimental design and chemical synthesis.

Identifier	Value
Synonyms	N-(Carbobenzyloxy)-L-phenylalanine, Z-L-Phenylalanine[1][2][3]
CAS Number	1161-13-3[1][4][5][6][7]
Molecular Formula	C ₁₇ H ₁₇ NO ₄ [4][5][6]
Molecular Weight	299.32 g/mol [1][4][5][7]
Appearance	White to off-white powder[5]
Purity	≥98%[5]
Melting Point	85-87 °C[2]
EC Number	214-599-3[7]

Logical Relationship Diagram

The following diagram illustrates the hierarchical identification of **Z-Phe-OH**, from its common name to its specific molecular identifiers.



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